

# Application Notes and Protocols: Tyrphostin 9

## Stock Solution Preparation

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### Compound of Interest

Compound Name: Tyrphostin 9

Cat. No.: B1675934

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These application notes provide a detailed protocol for the preparation, storage, and handling of **Tyrphostin 9** stock solutions, a critical step for ensuring reproducibility and accuracy in research applications.

**Tyrphostin 9**, also known as RG-50872 and SF 6847, is a tyrosine kinase inhibitor.<sup>[1]</sup> While initially designed as an inhibitor of the Epidermal Growth Factor Receptor (EGFR), it has been found to be a more potent inhibitor of the Platelet-Derived Growth Factor Receptor (PDGFR) with an IC<sub>50</sub> of 0.5 μM.<sup>[1][2]</sup> It also inhibits EGFR with an IC<sub>50</sub> of 460 μM.<sup>[1][2][3]</sup>

## Data Presentation: Properties of Tyrphostin 9

A summary of the key quantitative data for **Tyrphostin 9** is presented in the table below for easy reference.

Parameter	Value	Source(s)
Molecular Weight	282.38 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>18</sub> H <sub>22</sub> N <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	10537-47-0	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Light yellow to yellow solid	<a href="#">[5]</a>
Solubility in DMSO	≥ 14.1 mg/mL to 100 mg/mL	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Solubility in Ethanol	20 mg/mL to 56 mg/mL	<a href="#">[1]</a>
Water Solubility	Insoluble	<a href="#">[1]</a> <a href="#">[3]</a>
Recommended Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 1 year	<a href="#">[1]</a> <a href="#">[6]</a>

## Experimental Protocol: Preparation of a 10 mM Tyrphostin 9 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Tyrphostin 9** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Tyrphostin 9** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

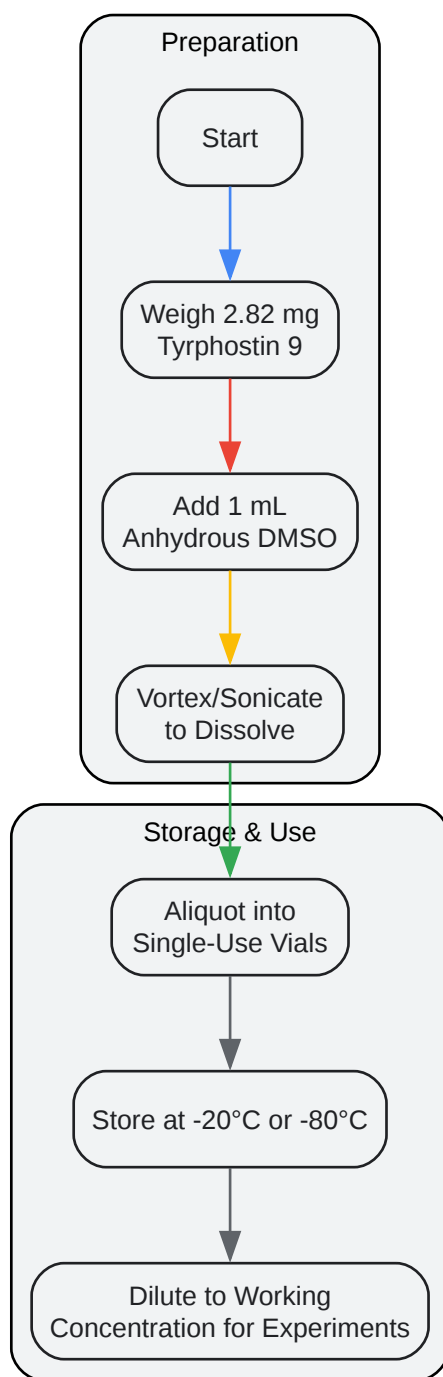
Procedure:

- **Pre-weighing Preparation:** Before opening, allow the vial of **Tyrphostin 9** powder to equilibrate to room temperature. This is crucial to prevent the condensation of moisture, which can impact the compound's stability and solubility.
- **Weighing the Compound:** Using an analytical balance, carefully weigh out 2.82 mg of **Tyrphostin 9** powder and place it into a sterile microcentrifuge tube.
- **Calculating DMSO Volume:** To prepare a 10 mM stock solution, you will need to dissolve the 2.82 mg of **Tyrphostin 9** in 1 mL of DMSO.

Calculation:  $(\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Desired Concentration (mol/L)} = \text{Volume (L)}$   
 $(0.00282 \text{ g} / 282.38 \text{ g/mol}) / 0.010 \text{ mol/L} = 0.001 \text{ L} = 1 \text{ mL}$

- **Dissolution:** Add 1 mL of anhydrous, sterile DMSO to the microcentrifuge tube containing the **Tyrphostin 9** powder.
- **Ensuring Complete Dissolution:** Tightly cap the tube and vortex the solution vigorously for 1-2 minutes. Visually inspect the solution to ensure all the powder has dissolved and the solution is clear. If necessary, sonication can be used to aid dissolution.
- **Aliquoting and Storage:** Once the **Tyrphostin 9** is completely dissolved, dispense the stock solution into smaller, single-use aliquots in tightly sealed vials. This will help to avoid repeated freeze-thaw cycles which can degrade the compound.<sup>[1]</sup> Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).<sup>[1][6]</sup>

## Mandatory Visualization



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Caption: Workflow for preparing **Tyrphostin 9** stock solution.

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## References

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- To cite this document: BenchChem. [Application Notes and Protocols: Tyrphostin 9 Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675934#tyrphostin-9-stock-solution-preparation-protocol]

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